

Application Note and Protocol: Preparation of 4-Methylumbelliferyl Oleate (4-MUO) Stock Solution

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Compound of Interest

Compound Name: *4-Methylumbelliferyl oleate*

Cat. No.: B016302

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **4-Methylumbelliferyl oleate** (4-MUO) is a widely utilized fluorogenic substrate for the detection of lipase activity. Upon enzymatic cleavage by lipase, the fluorescent product 4-methylumbelliferon (4-MU) is released, which can be quantified to determine enzyme activity. Accurate and reproducible experimental results are critically dependent on the correct preparation and storage of the 4-MUO stock solution. This document provides a detailed protocol for the preparation, handling, and storage of 4-MUO stock solutions.

I. Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of a **4-Methylumbelliferyl oleate** stock solution, compiled from various supplier datasheets.

Parameter	Value	Source(s)
Molecular Weight	440.61 g/mol	[1] [2] [3]
Appearance	White to off-white solid or solid-liquid mixture	[1] [2]
Melting Point	37-40 °C	[2] [3]
Solubility in DMSO	Up to 100 mg/mL (226.96 mM). Ultrasonic assistance may be needed.	[1]
Solubility in Chloroform	Soluble, up to 20 mg/mL.	[4]
Solubility in DMF	Up to 10 mg/mL.	[4]
Solubility in Pyridine	Up to 50 mg/mL.	[3]
Solubility in Ethyl Acetate	Up to 100 mg/mL.	[3]
Solubility in 2-Methoxyethanol	Soluble.	[2]
Recommended Storage (Solid)	-20°C, protect from light. Can be stable for at least 2 years at +4°C.	[1] [2]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month. Protect from light.	[1]
Fluorescence	Excitation: ~320-385 nm (pH dependent), Emission: ~445-454 nm.	[1] [2] [4]

II. Experimental Protocol: Preparation of a 10 mM 4-MUO Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of 4-MUO in Dimethyl Sulfoxide (DMSO). DMSO is a common solvent for 4-MUO due to its high solubilizing capacity

and compatibility with many biological assays.[\[1\]](#) It is important to use high-quality, anhydrous DMSO as the presence of water can affect the solubility of 4-MUO.[\[1\]](#)

Materials:

- **4-Methylumbelliferyl oleate** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Ultrasonic water bath
- Calibrated pipettes
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

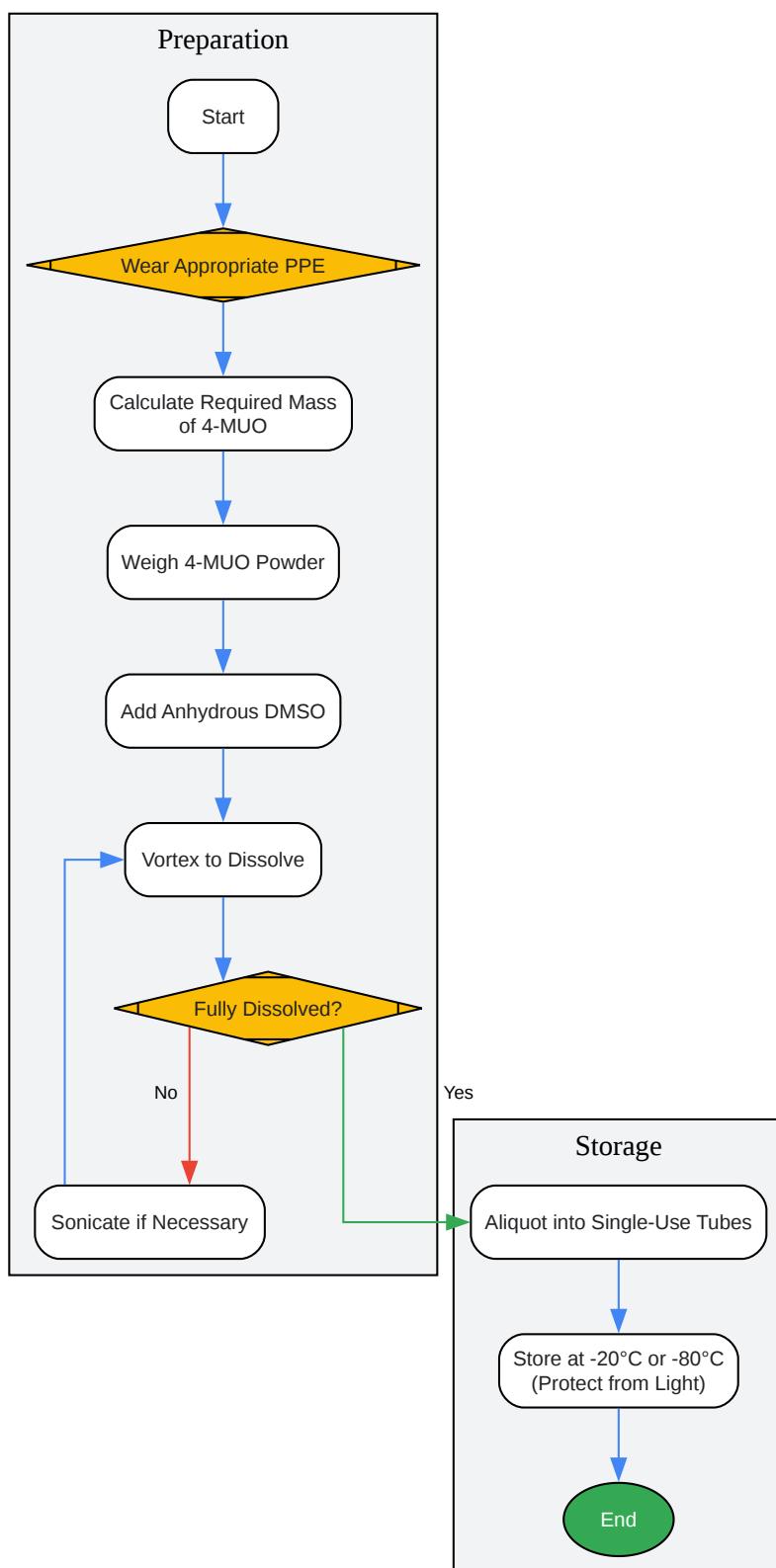
- Safety Precautions: Before starting, consult the Safety Data Sheet (SDS) for **4-Methylumbelliferyl oleate** and DMSO.[\[5\]](#) Handle all chemicals in a well-ventilated area or a chemical fume hood. Wear appropriate PPE.
- Calculating the Required Mass: To prepare a 10 mM stock solution, calculate the mass of 4-MUO needed. The molecular weight of 4-MUO is 440.61 g/mol .[\[1\]](#)[\[3\]](#)
 - Mass (mg) = Desired Volume (mL) x 10 mM x 0.44061 mg/mL
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - Mass = 1 mL x 10 mmol/L x (1 L / 1000 mL) x 440.61 g/mol x (1000 mg / 1 g) = 4.4061 mg
- Weighing the Compound:

- Tare a clean, dry microcentrifuge tube or amber vial on an analytical balance.
- Carefully weigh the calculated amount of 4-MUO powder into the tube.
- Dissolving the Compound:
 - Add the desired volume of anhydrous DMSO to the tube containing the 4-MUO powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 10-15 minutes.[1] Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage:
 - Once the 4-MUO is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots protected from light. For long-term storage (up to 6 months), store at -80°C.[1] For short-term storage (up to 1 month), store at -20°C.[1]

Note on Alternative Solvents: While DMSO is commonly used, other solvents such as chloroform, DMF, pyridine, and ethyl acetate can also be used depending on the specific requirements of the downstream application.[3][4] Solubility may vary, and it is crucial to ensure the chosen solvent is compatible with the experimental system. For instance, high concentrations of DMSO can be toxic to cells in culture.

III. Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **4-Methylumbelliferyl oleate** stock solution.



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Caption: Workflow for 4-MUO Stock Solution Preparation.

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